

# Acetomeroctol: A Technical Whitepaper on its Chemical Properties and Structure

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## Compound of Interest

Compound Name: Acetomeroctol

Cat. No.: B1627746

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## Abstract

**Acetomeroctol**, an organomercurial compound, has historical significance as a topical antiseptic. This technical guide provides a comprehensive overview of its chemical properties, structure, and generalized experimental approaches for its synthesis and analysis. Due to the limited availability of contemporary research, this paper consolidates known data and infers methodologies based on established organomercurial chemistry. The document is intended to serve as a foundational resource for researchers and professionals in drug development and chemical sciences.

## Chemical Identity and Properties

**Acetomeroctol**, with the IUPAC name acetyloxy-[2-hydroxy-5-(2,4,4-trimethylpentan-2-yl)phenyl]mercury, is an organic mercury salt. Its core structure consists of a substituted phenol ring complexed with mercury, which is in turn bonded to an acetate group.

## Physicochemical Data

Quantitative data for **Acetomeroctol** is sparse in publicly accessible literature. The following table summarizes the available information.

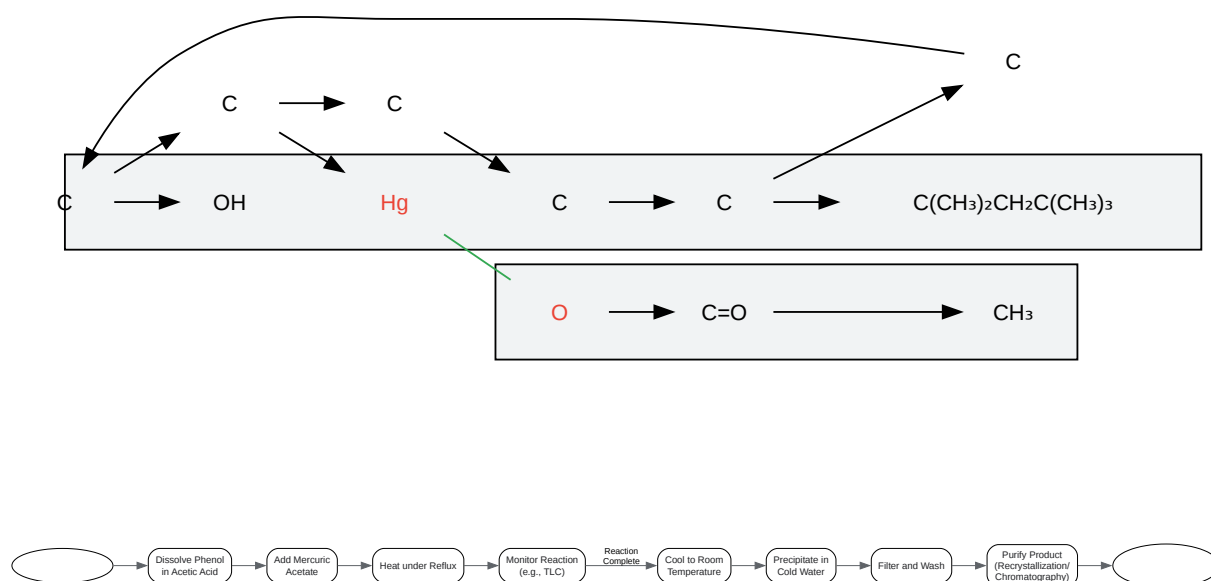
Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>24</sub> HgO <sub>3</sub>	PubChem
Molecular Weight	464.95 g/mol	PubChem
CAS Number	584-18-9	ChemicalBook
Melting Point	158 °C	ChemicalBook
Appearance	Data not available	-
Solubility	Data not available	-
pKa	Data not available	-

## Spectral Data

Specific spectral data (NMR, IR, Mass Spectrometry) for **Acetomeroctol** are not readily available in the searched scientific literature. General spectral characteristics of similar organomercurial compounds would be expected, including aromatic proton signals in <sup>1</sup>H NMR, carbonyl and aromatic C-O stretches in IR spectroscopy, and isotopic patterns characteristic of mercury in mass spectrometry.

## Chemical Structure

The chemical structure of **Acetomeroctol** is a key determinant of its biological activity. The organomercurial nature of the compound is central to its function.



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